

An In-depth Technical Guide to the Safety and Handling of 6-Bromonicotinaldehyde

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Compound of Interest

Compound Name: 6-Bromonicotinaldehyde

Cat. No.: B016785

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Bromonicotinaldehyde** (CAS No. 149806-06-4), a key building block in pharmaceutical and agrochemical research. Adherence to these protocols is critical for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identification and Physical Properties

6-Bromonicotinaldehyde, also known as 6-Bromo-3-pyridinecarboxaldehyde, is a substituted pyridine with the molecular formula C_6H_4BrNO .^{[1][2]} Its aromatic aldehyde functionality makes it a versatile reagent in organic synthesis.^[2]

Table 1: Physical and Chemical Properties of **6-Bromonicotinaldehyde**

Property	Value	Source(s)
Molecular Weight	186.01 g/mol	[1][2][3][4]
Appearance	White to pale yellow or orange to green crystalline solid/powder	[5]
Melting Point	104-110 °C	[1]
Boiling Point	284.1 ± 25.0 °C at 760 mmHg	[1]
Density	1.7 ± 0.1 g/cm ³	[1]
Flash Point	125.6 ± 23.2 °C	[1]
Solubility	Soluble in dichloromethane, ether, ethyl acetate, and methanol.	
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[1]
LogP	1.53	[1]

Hazard Identification and GHS Classification


6-Bromonicotinaldehyde is classified as a hazardous substance. The primary hazards are related to irritation and potential harm upon ingestion.

Table 2: GHS Hazard Classification for **6-Bromonicotinaldehyde**

Hazard Class	Hazard Category	Hazard Statement	GHS Code	Source(s)
Skin Corrosion/Irritation	Category 2	Causes skin irritation	H315	[4] [6] [7]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation	H319	[4] [6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	H335	[4] [6]
Acute Toxicity, Oral	Category 4	Harmful if swallowed	H302	

Signal Word: Warning[\[4\]](#)[\[6\]](#)

Hazard Pictogram:

 alt text

Toxicological Information

The primary toxicological concerns for **6-Bromonicotinaldehyde** are its irritant effects on the skin, eyes, and respiratory system.[\[4\]](#)[\[6\]](#) Repeated or prolonged exposure may cause skin dryness or cracking.

Table 3: Summary of Toxicological Effects

Effect	Description	Source(s)
Skin Irritation	Causes irritation upon contact.	[4] [6] [7]
Eye Irritation	Causes serious irritation to the eyes.	[4] [6]
Respiratory Irritation	May cause irritation to the respiratory tract upon inhalation of dust.	[4] [6]
Ingestion	Harmful if swallowed.	

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 4: First Aid Protocols for **6-Bromonicotinaldehyde** Exposure

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[6]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[6][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[6][8]

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Engineering Controls

- Ventilation: Always handle **6-Bromonicotinaldehyde** in a certified chemical fume hood to minimize the inhalation of dust or vapors.[8]

- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible in the immediate vicinity of the handling area.[\[8\]](#)

Personal Protective Equipment (PPE)

Table 5: Recommended Personal Protective Equipment

PPE Category	Recommended Equipment	Source(s)
Eye and Face	Chemical safety goggles with side shields.	[8]
Hand	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	[6] [8]
Body	Laboratory coat. For tasks with a higher risk of splashes, a chemically resistant apron should be worn.	[8]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.	[8]

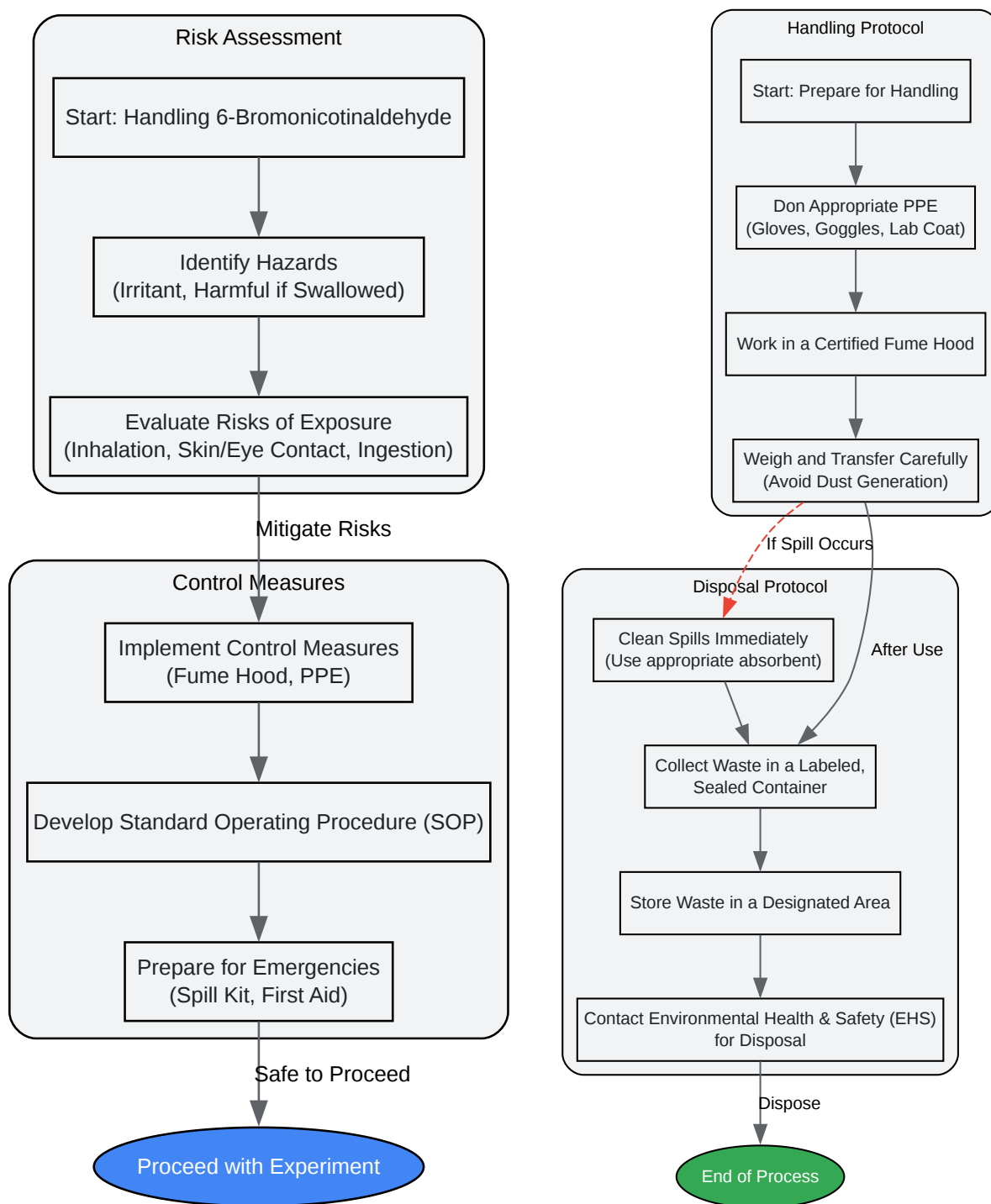
Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- The recommended storage temperature is 4°C, under a nitrogen atmosphere.[\[9\]](#)

Experimental Protocols

Risk Assessment Workflow

A thorough risk assessment should be conducted before handling **6-Bromonicotinaldehyde**.



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